

# Chemical formula and molecular weight of Copper thiophene-2-carboxylic acid.

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## Compound of Interest

Compound Name: *Copper thiophene-2-carboxylic acid*

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## Copper Thiophene-2-Carboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of copper thiophene-2-carboxylate, a versatile organometallic compound with significant applications in organic synthesis and materials science. The focus of this guide is to furnish researchers and drug development professionals with the essential chemical data, experimental procedures, and a conceptual understanding of its utility.

## Core Chemical and Physical Properties

Copper thiophene-2-carboxylate is a coordination complex formed between copper and thiophene-2-carboxylic acid.<sup>[1]</sup> While various forms and complexes may exist, this guide will primarily focus on the well-characterized copper(I) thiophene-2-carboxylate (CuTC). This compound is noted for its stability and utility as a reagent in a variety of chemical transformations.<sup>[2][3]</sup>

A summary of the key quantitative data for copper(I) thiophene-2-carboxylate is presented in the table below.

Property	Value	References
Chemical Formula	$C_5H_3CuO_2S$	[2][4][5][6]
Molecular Weight	190.69 g/mol	[2][4][5][6]
Appearance	Yellow to green or red to brown powder	[2][5][6]
CAS Number	68986-76-5	[2][4][5]
Solubility	Soluble in polar aprotic solvents (e.g., DMSO, THF)	[3]

It is important to note that a hydrated form, copper(I) thiophene-2-carboxylate hydrate, also exists with the chemical formula  $C_5H_5CuO_3S$  and a molecular weight of 208.70 g/mol .[7]

## Experimental Protocols: Synthesis of Copper(I) Thiophene-2-Carboxylate

The most common and established method for the synthesis of copper(I) thiophene-2-carboxylate involves the reaction of thiophene-2-carboxylic acid with a copper(I) salt, typically copper(I) oxide ( $Cu_2O$ ).[3]

Materials:

- Thiophene-2-carboxylic acid ( $C_5H_4O_2S$ )
- Copper(I) oxide ( $Cu_2O$ )
- Toluene

Procedure:

- Thiophene-2-carboxylic acid and copper(I) oxide are heated in toluene.
- The reaction mixture is refluxed with azeotropic removal of water.

- The resulting product, copper(I) thiophene-2-carboxylate, is obtained as a tan, air-stable powder.[\[8\]](#)

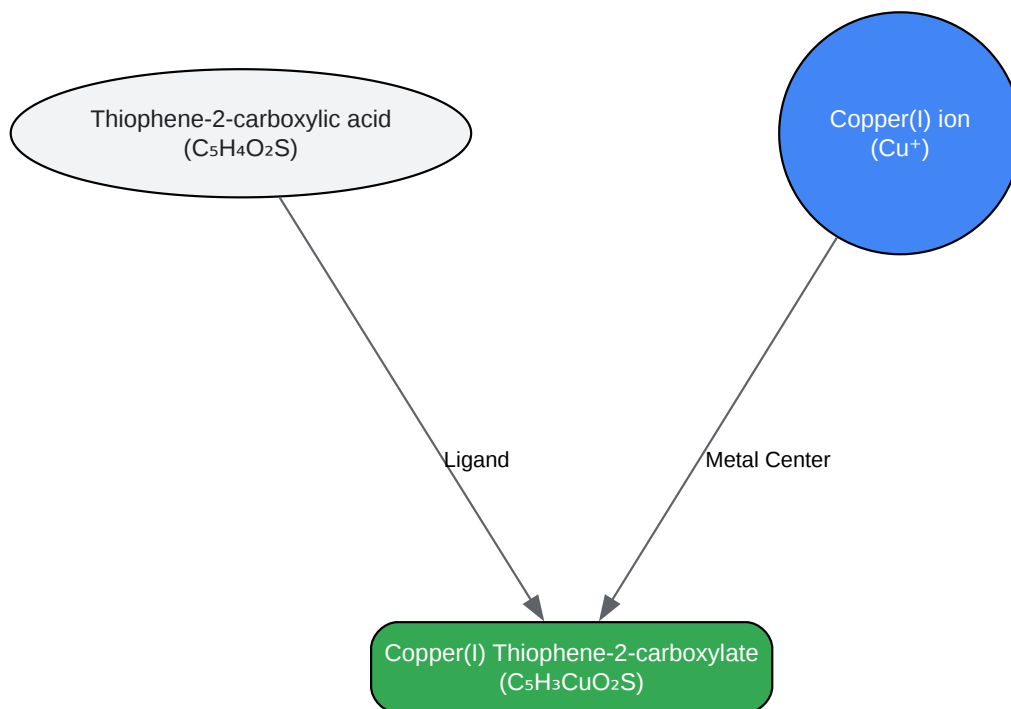
Crucial Consideration: To prevent the oxidation of the copper(I) species to the less desirable copper(II) state, it is essential to maintain an inert atmosphere, for instance by using argon or nitrogen, throughout the synthesis.[\[3\]](#)

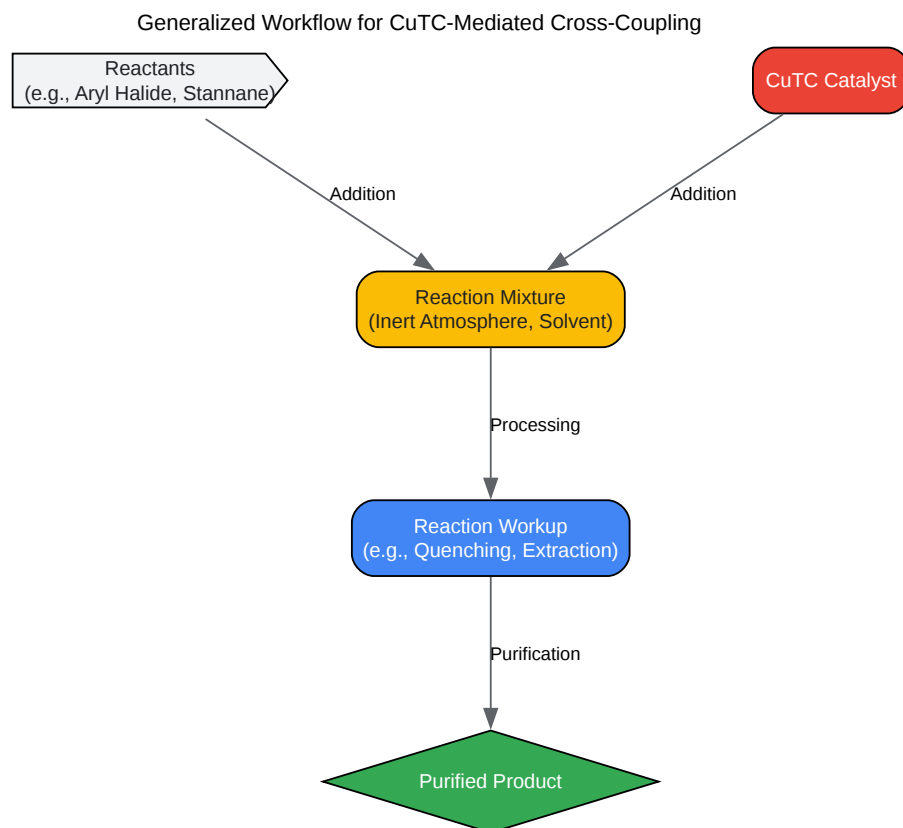
## Conceptual Frameworks and Applications

Copper(I) thiophene-2-carboxylate has emerged as a significant catalyst, particularly in cross-coupling reactions, where it often presents a milder and more efficient alternative to traditional palladium-based catalysts.[\[3\]](#) Its utility is prominent in Ullmann-type couplings, modified Stille cross-couplings, and the stereoselective formation of enamides.[\[8\]](#)[\[9\]](#)

The diagram below illustrates the fundamental coordination of the thiophene-2-carboxylate ligand to a copper(I) ion, which is the basis of the formation of this versatile reagent.

## Coordination of Thiophene-2-Carboxylate to Copper(I)





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